

Application Note: QuEChERS Extraction of Azinphos-ethyl from Soil Samples

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Compound of Interest

Compound Name: Azinphos-ethyl

Cat. No.: B1666443

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Abstract

This application note details a robust and efficient method for the extraction of the organophosphate insecticide **Azinphos-ethyl** from soil samples using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology. The protocol is intended for researchers, scientists, and professionals in analytical testing and drug development. The described method, followed by Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) analysis, provides a reliable workflow for the quantification of **Azinphos-ethyl** residues in complex soil matrices. This document provides a comprehensive protocol, method validation parameters, and a visual representation of the experimental workflow.

Introduction

Azinphos-ethyl is an organophosphate insecticide and acaricide once used to control a variety of pests on agricultural crops. Due to its persistence and potential toxicity, monitoring its residue levels in soil is crucial for environmental risk assessment. Soil, being a complex matrix, presents analytical challenges for the accurate quantification of pesticide residues.^{[1][2]} The QuEChERS method has emerged as a widely adopted sample preparation technique due to its simplicity, high throughput, and minimal solvent usage.^{[3][4][5]} This application note presents a modified QuEChERS protocol optimized for the extraction of **Azinphos-ethyl** from soil, ensuring high recovery and removal of matrix interferences prior to instrumental analysis.

Principle of the Method

The QuEChERS method is a two-step process.^[3] The first step involves the extraction of **Azinphos-ethyl** from the soil sample into an organic solvent, typically acetonitrile, facilitated by the addition of salts to induce phase separation from the aqueous components of the sample. The second step is a dispersive solid-phase extraction (d-SPE) cleanup, where an aliquot of the acetonitrile extract is treated with a combination of sorbents to remove interfering matrix components such as organic acids, lipids, and pigments. The final cleaned extract is then analyzed by GC-MS/MS.

Materials and Reagents

- Solvents: Acetonitrile (ACN), HPLC grade.
- Reagents: Anhydrous magnesium sulfate (MgSO_4), Sodium chloride (NaCl), Trisodium citrate dihydrate, Disodium hydrogen citrate sesquohydrate, Primary Secondary Amine (PSA) sorbent, C18 sorbent.
- Standards: Certified reference standard of **Azinphos-ethyl** ($\geq 98\%$ purity).
- Equipment: 50 mL polypropylene centrifuge tubes, 2 mL or 15 mL d-SPE centrifuge tubes, high-speed refrigerated centrifuge, vortex mixer, analytical balance, mechanical shaker (optional), GC-MS/MS system.

Experimental Protocol

4.1. Sample Preparation

- Air-dry the soil sample at room temperature and sieve through a 2 mm mesh to remove stones and debris.
- Homogenize the sieved soil sample thoroughly.
- For dry soil samples, a hydration step is crucial for efficient extraction.^{[1][5]}

4.2. Extraction Procedure (based on EN 15662)

- Weigh 10 g (± 0.1 g) of the homogenized soil sample into a 50 mL centrifuge tube.

- Add 10 mL of deionized water to the tube, vortex for 1 minute, and allow the sample to hydrate for 30 minutes.[3]
- Add 10 mL of acetonitrile to the centrifuge tube.
- Cap the tube tightly and shake vigorously for 1 minute using a vortex mixer or mechanical shaker.
- Add the QuEChERS extraction salt mixture: 4 g of anhydrous MgSO_4 , 1 g of NaCl , 1 g of trisodium citrate dihydrate, and 0.5 g of disodium hydrogen citrate sesquohydrate.[6]
- Immediately cap and shake vigorously for 1 minute to ensure the salts do not agglomerate.
- Centrifuge the tube at ≥ 4000 rpm for 5 minutes at 4°C .

4.3. Dispersive SPE (d-SPE) Cleanup

- Carefully transfer a 1 mL aliquot of the upper acetonitrile supernatant into a 2 mL d-SPE tube.
- The d-SPE tube should contain 150 mg of anhydrous MgSO_4 , 50 mg of PSA, and 50 mg of C18 sorbent.
- Cap the tube and vortex for 1 minute to ensure thorough mixing of the extract with the sorbents.
- Centrifuge the d-SPE tube at high speed (e.g., 10,000 rpm) for 2-5 minutes to pellet the sorbents.[3]
- The resulting supernatant is the cleaned extract. Transfer an aliquot into an autosampler vial for GC-MS/MS analysis.

GC-MS/MS Analysis

- Instrumentation: A gas chromatograph coupled to a triple quadrupole mass spectrometer (GC-MS/MS) is recommended for its high selectivity and sensitivity.[5][7]

- Column: A low-bleed, mid-polarity capillary column such as a DB-5MS or equivalent is suitable.
- Injection: 1-2 μL of the final extract is injected in splitless mode.
- Carrier Gas: Helium at a constant flow rate.
- Data Acquisition: The mass spectrometer should be operated in Multiple Reaction Monitoring (MRM) mode for optimal sensitivity and specificity.

Quantitative Data

The performance of the QuEChERS method for **Azinphos-ethyl** in soil has been validated in several studies. The following tables summarize key quantitative data.

Table 1: GC-MS/MS Parameters for **Azinphos-ethyl**

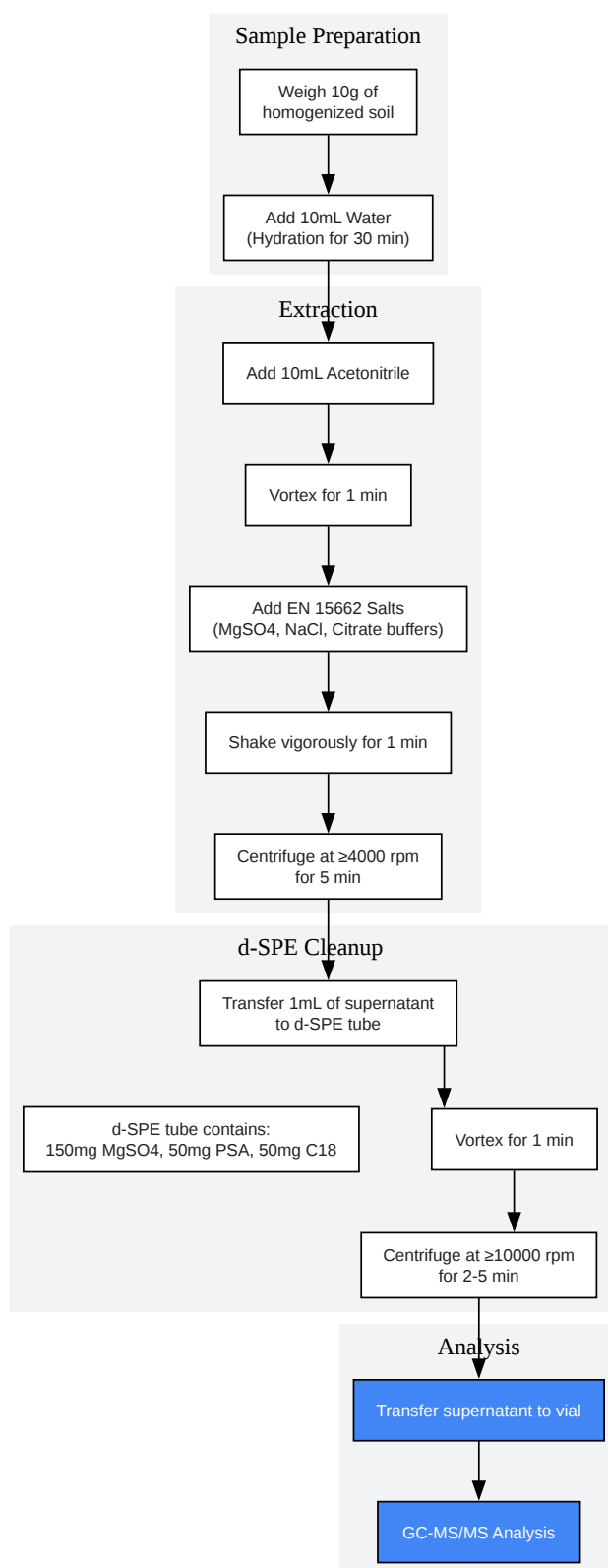
Parameter	Value	Reference
Precursor Ion (m/z)	160.0	[4]
Product Ion 1 (m/z)	77.1	[4]
Product Ion 2 (m/z)	132.0	[4]
Collision Energy 1 (eV)	20	[4]
Collision Energy 2 (eV)	15	[4]

Table 2: Method Validation Data for **Azinphos-ethyl** in Soil

Parameter	Result	Reference
Limit of Quantification (LOQ)	2 µg/kg	[4]
Recovery	70-120% (typical range for multi-residue methods)	[4] [5] [6] [8]
Linearity (r^2)	> 0.99 (typical for multi-residue methods)	[4]
Relative Standard Deviation (RSD)	< 20% (typical for multi-residue methods)	[4] [5] [6] [8]

Visualizations

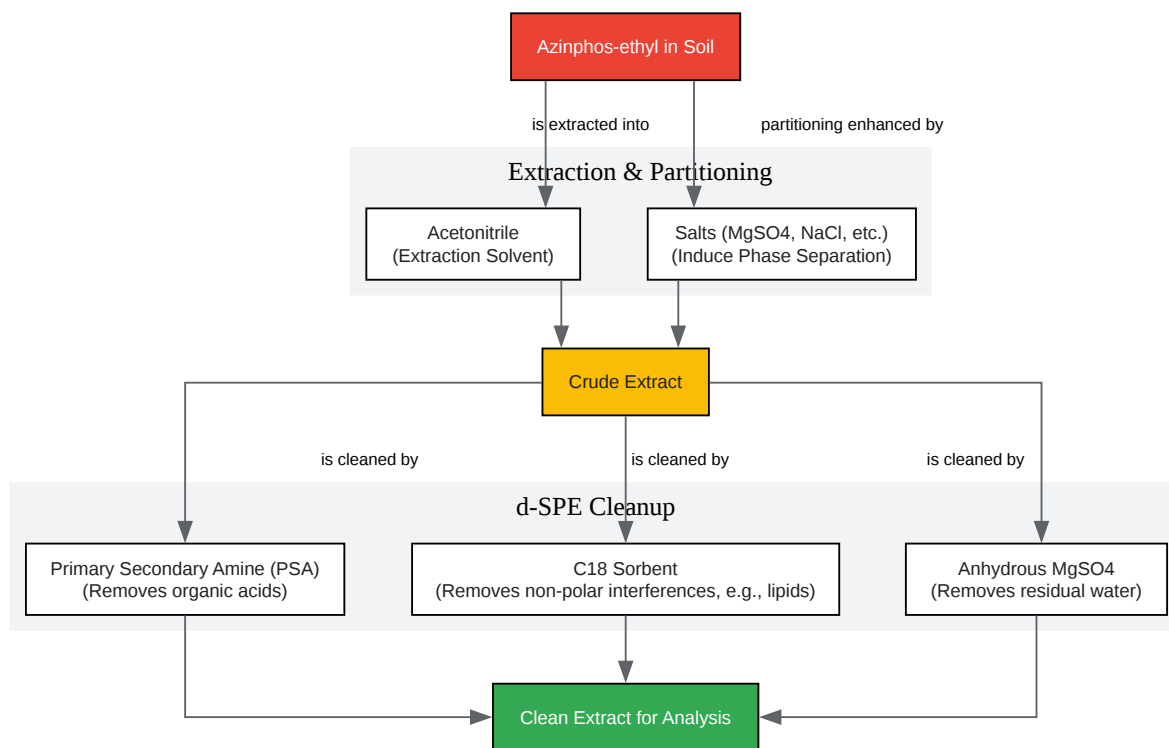
Experimental Workflow Diagram



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Caption: QuEChERS workflow for **Azinphos-ethyl** extraction from soil.

Logical Relationship of QuEChERS Components



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Caption: Role of key reagents in the QuEChERS method.

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